

Application Notes and Protocols: Doxylamine Succinate Solubility in Common Laboratory Solvents

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Compound of Interest		
Compound Name:	Doxylamine	
Cat. No.:	B195884	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction: **Doxylamine** succinate is a first-generation antihistamine that exhibits sedative and anticholinergic effects. It is widely used for the short-term management of insomnia and in combination with other drugs for allergy and cold relief. A thorough understanding of its solubility in various solvents is critical for the development of pharmaceutical formulations, analytical methods, and for conducting in-vitro and in-vivo studies. This document provides a summary of the solubility of **doxylamine** succinate in common laboratory solvents and a detailed protocol for its experimental determination.

Data Presentation: Doxylamine Succinate Solubility

The following table summarizes the reported solubility of **doxylamine** succinate in several common laboratory solvents. It is important to note that solubility can be influenced by factors such as temperature, pH, and the presence of moisture, especially in solvents like DMSO.



Solvent	Solubility	Temperature	Notes
Water	≥ 100 mg/mL[1]	72°F (22.2°C)[1]	Very soluble[2][3]. A 1:1 ratio is also reported[2].
78 mg/mL	Not Specified		
100 mg/mL (in PBS)	Not Specified		
Ethanol	Freely Soluble	Not Specified	A 1:2 ratio is also reported.
78 mg/mL	Not Specified		
DMSO	≥ 14.2 mg/mL	Not Specified	_
78 mg/mL	Not Specified	Moisture-absorbing DMSO can reduce solubility.	
Chloroform	Soluble (1:2)	Not Specified	
Acetone	Soluble	Not Specified	Used as a solvent in the synthesis of doxylamine succinate.

Experimental Protocols: Solubility Determination via Shake-Flask Method

The shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a compound. This method involves achieving a state of equilibrium between the dissolved and undissolved solute, followed by quantification of the solute concentration in the saturated solution.

- 1. Materials and Equipment:
- Doxylamine succinate powder
- Selected solvents (e.g., water, ethanol, DMSO)



- Sealed glass vials or flasks
- Orbital shaker or magnetic stirrer with temperature control
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- High-Performance Liquid Chromatography (HPLC) system or a validated UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Analytical balance
- 2. Protocol:
- Preparation of Standard Solutions:
 - Accurately weigh a known amount of doxylamine succinate and dissolve it in the chosen solvent to prepare a stock solution of known concentration.
 - Perform serial dilutions of the stock solution to create a series of standard solutions with decreasing concentrations. These will be used to generate a calibration curve.
- Preparation of Saturated Solution:
 - Add an excess amount of **doxylamine** succinate powder to a sealed vial containing a known volume of the selected solvent. The excess solid is crucial to ensure that a saturated solution is formed.
 - Place the vials in a temperature-controlled shaker or on a stirrer. Agitate the samples at a constant temperature for an extended period (typically 24-72 hours) to allow the system to reach equilibrium. The time required to reach equilibrium can be determined in a preliminary experiment by measuring the concentration at different time points (e.g., 2, 4, 8, 24, 48, and 72 hours) until the concentration stabilizes.
- Sample Processing:



- Once equilibrium is reached, cease agitation and allow the vials to stand to let the undissolved solid settle.
- To separate the saturated solution from the excess solid, centrifuge the vials.
- Carefully withdraw the supernatant using a syringe and filter it through a chemically inert syringe filter to remove any remaining solid particles.

· Quantification:

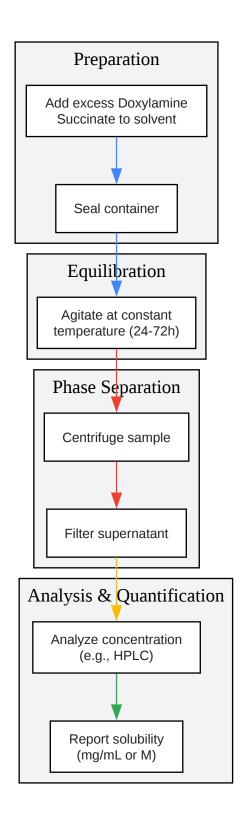
- Analyze the concentration of **doxylamine** succinate in the clear, filtered saturated solution using a validated analytical method such as HPLC or UV-Vis spectrophotometry.
- Generate a calibration curve by plotting the analytical response (e.g., peak area from HPLC) of the standard solutions against their known concentrations.
- Use the calibration curve to determine the concentration of doxylamine succinate in the experimental samples.

Data Reporting:

Express the solubility in units of mg/mL or molarity (mol/L) at the specified temperature.
 The experiment should be performed in triplicate to ensure the reliability of the results.

Mandatory Visualization





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Caption: Workflow for the Shake-Flask Solubility Determination Method.



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